

SBC-115076 stability and proper storage conditions.

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Compound of Interest

Compound Name: SBC-115076

Cat. No.: B610722

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SBC-115076 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and proper storage of **SBC-115076**, a potent PCSK9 antagonist. Adherence to these guidelines is critical for ensuring the compound's efficacy and obtaining reproducible experimental results.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: My **SBC-115076**, which was stored in DMSO at -20°C, has precipitated. What should I do?

A1: Precipitation of **SBC-115076** from a DMSO stock solution can occur, especially after repeated freeze-thaw cycles or if the DMSO has absorbed moisture. To redissolve the compound, you can warm the vial in a 50°C water bath and use ultrasonication.^[1] It is crucial to use fresh, anhydrous DMSO for preparing stock solutions as moisture can significantly reduce solubility.^[1] To prevent future precipitation, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^{[1][2]}

Q2: I am observing inconsistent results in my cell-based assays. Could this be related to the stability of **SBC-115076**?

A2: Yes, inconsistent results can be a sign of compound degradation. If you are using an aqueous solution of **SBC-115076**, it is important to note that it is not recommended to store the

aqueous solution for more than one day.[3] For optimal results, prepare fresh dilutions in your cell culture medium from a DMSO stock solution immediately before each experiment.[1] Long-term storage of diluted, aqueous solutions can lead to degradation and loss of biological activity.

Q3: Can I store my **SBC-115076** powder at room temperature?

A3: While **SBC-115076** is shipped at ambient temperature and is stable for a few weeks under these conditions[4][5], long-term storage at room temperature is not recommended. For long-term stability, the solid powder should be stored at -20°C.[1][2][4][6][7]

Q4: What is the best way to prepare **SBC-115076** for in vivo studies?

A4: The formulation for in vivo studies will depend on the specific experimental requirements. One suggested method is to first dissolve **SBC-115076** in DMSO to create a stock solution. This stock solution can then be further diluted in a vehicle such as corn oil or a mixture of PEG300, Tween-80, and saline.[1][2] It is recommended that these mixed solutions be used immediately for optimal results.[1]

Storage Conditions and Stability

Proper storage of **SBC-115076** is crucial to maintain its integrity and biological activity. The following tables summarize the recommended storage conditions for both the solid compound and solutions.

Table 1: Storage of Solid **SBC-115076**

Storage Temperature	Duration of Stability	Source(s)
-20°C	≥ 4 years	[6]
-20°C	3 years	[1][2]
-20°C	> 2 years	[4]
0 - 4°C	Short term (days to weeks)	[4]
Room Temperature	Stable for a few weeks (during shipping)	[4][5]

Table 2: Storage of **SBC-115076** Stock Solutions

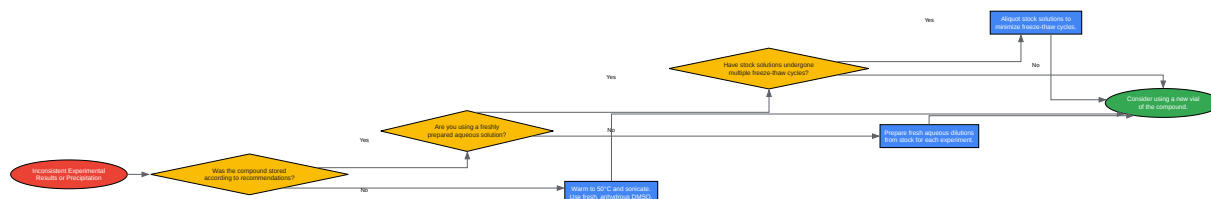
Solvent	Storage Temperature	Duration of Stability	Source(s)
DMSO	-80°C	1 year	[1]
DMSO	-80°C	2 years	[2]
DMSO	-20°C	1 month	[1]
DMSO	-20°C	1 year	[2]
Aqueous Buffer	Not Recommended for > 1 day	[3]	

Experimental Protocols

Protocol for Preparation of a DMSO Stock Solution

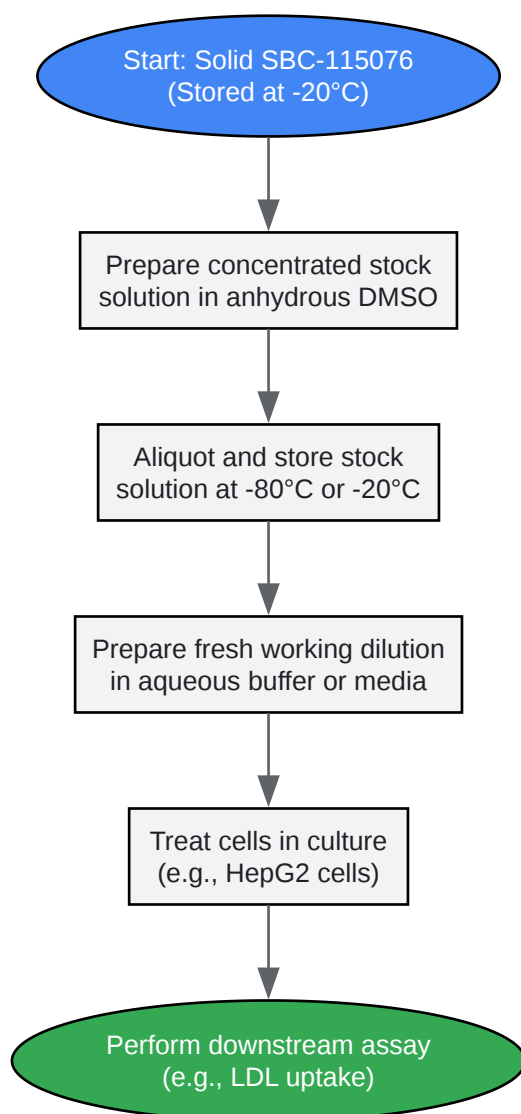
- Equilibrate the vial of solid **SBC-115076** to room temperature before opening to prevent moisture condensation.
- Using aseptic techniques, add a precise volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., ≥ 100 mg/mL[2]).
- Vortex the solution and, if necessary, warm it in a 50°C water bath with ultrasonication to ensure complete dissolution.[1]
- Once fully dissolved, aliquot the stock solution into smaller, single-use, light-protected vials.
- Store the aliquots at -80°C for long-term storage or -20°C for shorter-term storage.[1][2]

Visual Guides



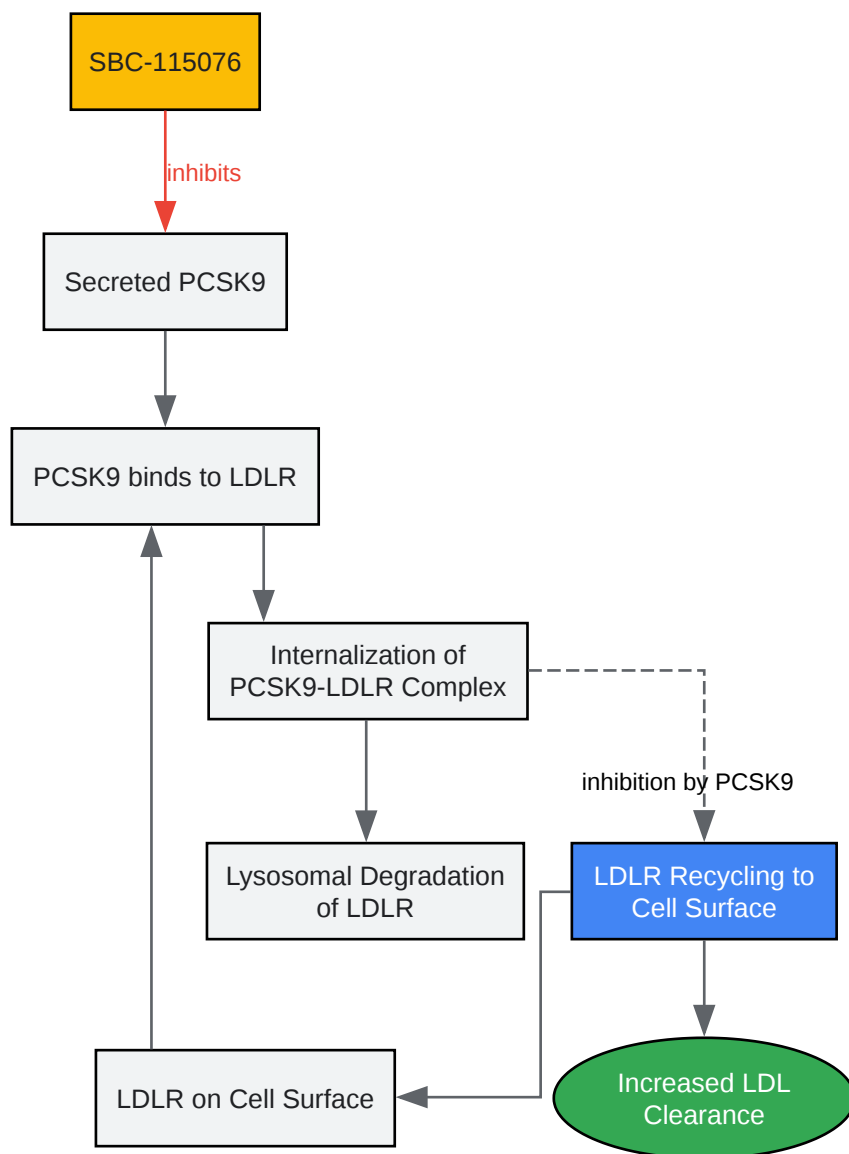
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Caption: Troubleshooting workflow for **SBC-115076** stability issues.



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Caption: Recommended workflow for preparing and using **SBC-115076**.



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Caption: Mechanism of action of **SBC-115076** on the PCSK9-LDLR pathway.

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